

Etosalamide (CAS 15302-15-5): A Technical Overview

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Compound of Interest

Compound Name: Etosalamide

Cat. No.: B1671764

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Abstract

Etosalamide, with the Chemical Abstracts Service (CAS) number 15302-15-5, is a benzamide derivative. While it has been identified as an antipyretic and analgesic agent, publicly available in-depth technical information regarding its synthesis, comprehensive pharmacological profile, and mechanism of action is limited. This document provides a summary of the available chemical and physical data for **Etosalamide**. Due to the scarcity of detailed experimental data, this guide will focus on the foundational chemical properties and structure of the molecule.

Chemical and Physical Properties

Etosalamide, also known as 2-(2-ethoxyethoxy)benzamide, is a small molecule with the chemical formula $C_{11}H_{15}NO_3$. A summary of its key chemical and physical properties is presented below.

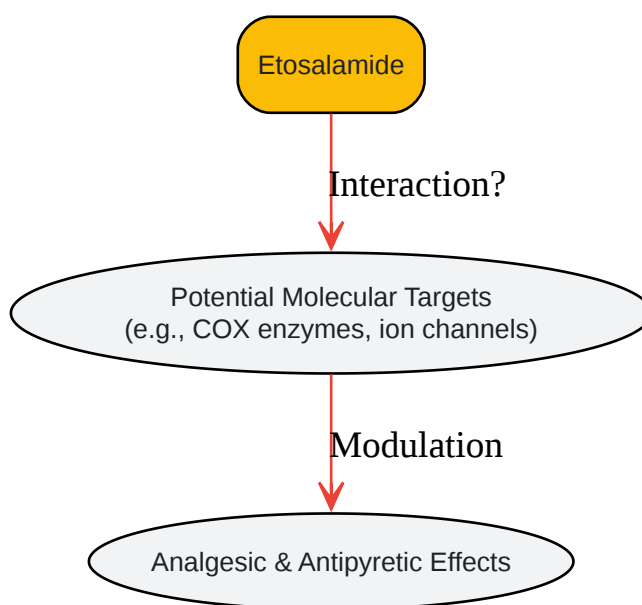
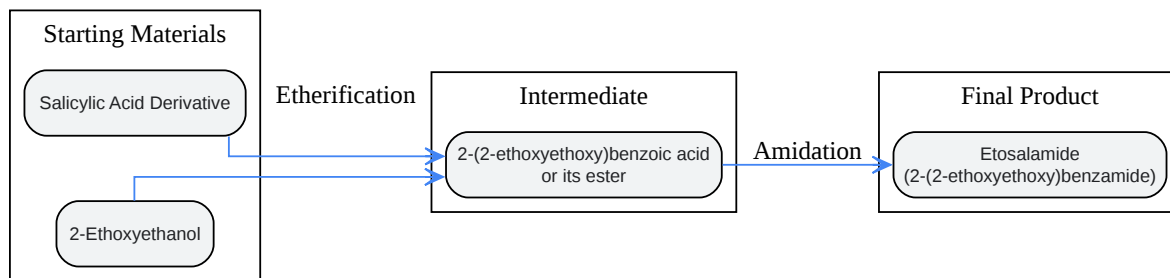
Property	Value	Source
CAS Number	15302-15-5	[1] [2]
Molecular Formula	C ₁₁ H ₁₅ NO ₃	[1]
Molecular Weight	209.24 g/mol	[2]
IUPAC Name	2-(2-ethoxyethoxy)benzamide	[1]
Synonyms	Ethosalamide, o-(2-Ethoxyethoxy)benzamide	
Canonical SMILES	<chem>CCOCCOC1=CC=CC=C1C(=O)N</chem>	
InChI Key	XBNRCMFFZFCWMH-UHFFFAOYSA-N	

Synthesis

Detailed, step-by-step experimental protocols for the synthesis of **Etosalamide** are not readily available in the public domain. However, based on its chemical structure, a logical synthetic pathway can be proposed.

Proposed Synthetic Pathway

A potential synthesis route for **Etosalamide** could involve the reaction of a salicylic acid derivative with 2-ethoxyethanol, followed by amidation. This general approach is common for the synthesis of benzamide derivatives.



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References

- 1. medkoo.com [medkoo.com]
- 2. Etosalamide | C₁₁H₁₅NO₃ | CID 208946 - PubChem [pubchem.ncbi.nlm.nih.gov]

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